An In-depth Technical Guide to N-tert-Butylacetamide

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Compound of Interest

Compound Name:	*N-tert-Butylacetamide*
CAS No.:	*762-84-5*
Cat. No.:	*B1330394*

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CAS Number: 762-84-5

This technical guide provides a comprehensive overview of **N-tert-Butylacetamide**, a versatile chemical compound with significant applications in research and industrial chemistry. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, synthesis protocols, and its role as a precursor in pharmaceutical development.

Chemical and Physical Properties

N-tert-Butylacetamide is a white crystalline solid at room temperature.[1] It is soluble in water and various organic solvents such as ethanol and acetone.[1] The key physicochemical properties of **N-tert-Butylacetamide** are summarized in the tables below.

Table 1: General and Physical Properties of N-tert-Butylacetamide

Property	Value	Reference
CAS Number	762-84-5	
Molecular Formula	$C_6H_{13}NO$	[2]
Molecular Weight	115.17 g/mol	
Appearance	White crystalline solid	[1]
Melting Point	96-98 °C	[3]
Boiling Point	194 °C	[3]
Density	0.862 ± 0.06 g/cm³ (Predicted)	[3]
Flash Point	102 °C	[3]
Water Solubility	Soluble	[1]
pKa	16.60 ± 0.46 (Predicted)	[4]

Table 2: Spectroscopic and Chromatographic Data for N-tert-Butylacetamide

Data Type	Value	Reference
IR Spectrum	Available on NIST WebBook	[2]
Mass Spectrum	Available on NIST WebBook	[2]
^{13}C NMR Spectrum	Available on SpectraBase	[5]
^{1}H NMR Spectrum	Available from various suppliers	[6]
Kovats Retention Index (Standard non-polar)	900	
Kovats Retention Index (Semi-standard non-polar)	867	
Kovats Retention Index (Standard polar)	1558	

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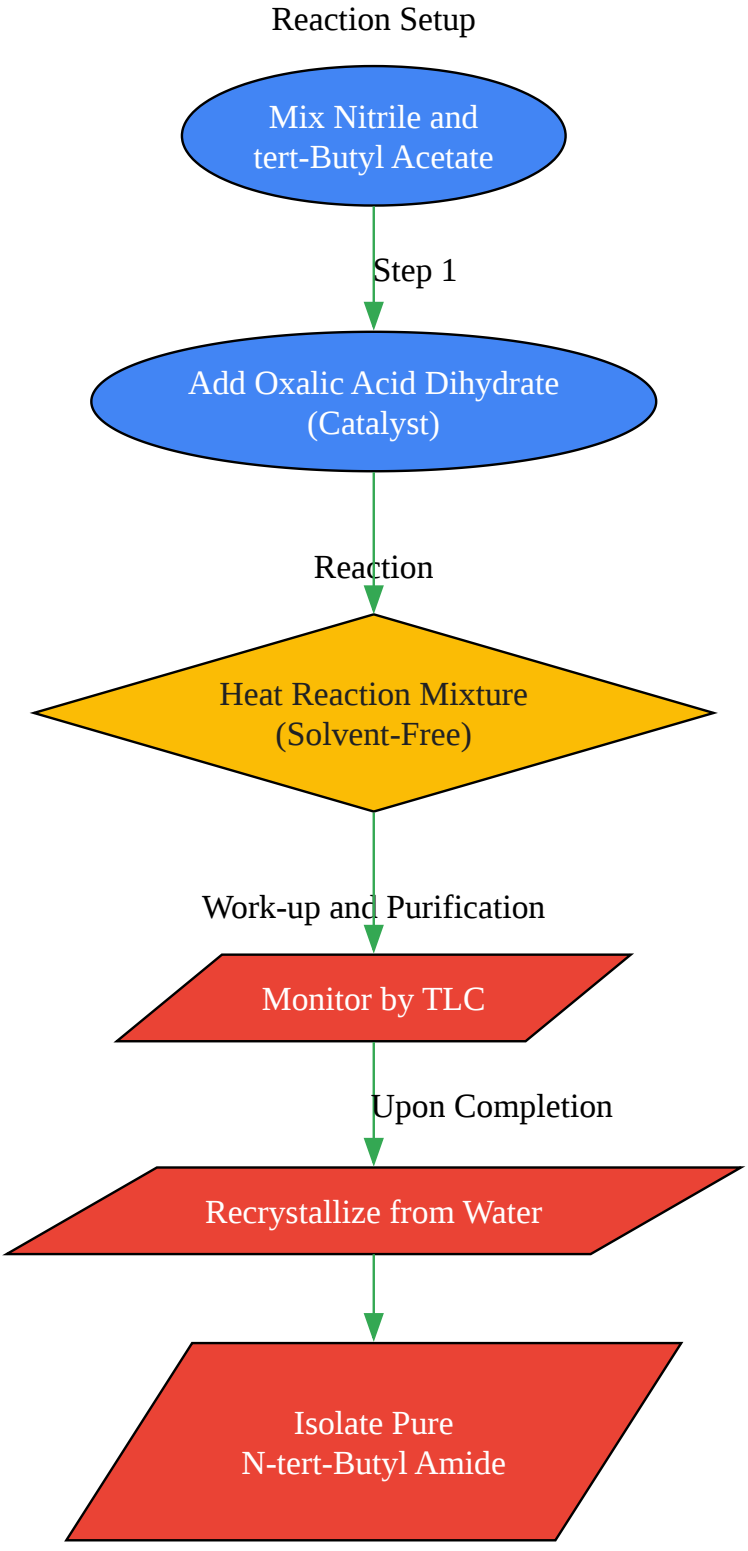
Synthesis of **N-tert-Butylacetamide** and its Derivatives

The primary method for synthesizing N-tert-butylamides is through the Ritter reaction.[7] This reaction involves the acid-catalyzed addition of a nitrile to a carbocation, which is subsequently hydrolyzed to form the amide.[7]

General Workflow for the Synthesis of N-tert-Butyl Amides

The following diagram illustrates a general workflow for the synthesis of N-tert-butyl amides using a modified Ritter reaction with tert-butyl acetate as the carbocation source.

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Caption: General workflow for the synthesis of N-tert-butyl amides.

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Detailed Experimental Protocol: Synthesis of N-tert-Butyl Amides via Modified Ritter Reaction

This protocol describes an efficient, solvent-free method for the synthesis of N-tert-butyl amides using oxalic acid dihydrate as a catalyst.[7]

Materials:

- Nitrile (1 equivalent)
- tert-Butyl acetate (1.5 equivalents)
- Oxalic acid dihydrate (catalyst)
- Water (for recrystallization)

Procedure:

- In a round-bottom flask, combine the nitrile and tert-butyl acetate.
- Add a catalytic amount of oxalic acid dihydrate to the mixture.
- Heat the reaction mixture under solvent-free conditions. The reaction temperature and time will vary depending on the specific nitrile used.
- Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion of the reaction, allow the mixture to cool to room temperature.
- The solid residue is then recrystallized from water to yield the pure N-tert-butyl amide.[7]

Role in Drug Development: The Case of Bosutinib

N-tert-butylamide moieties are present in various pharmaceutical compounds. A notable example is Bosutinib, a dual inhibitor of Src and Abl tyrosine kinases used in the treatment of chronic myeloid leukemia (CML).[8] While not directly synthesized from **N-tert-Butylacetamide**, the synthesis of Bosutinib involves the formation of a complex molecule

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containing a related structural motif, highlighting the importance of N-alkyl amides in medicinal chemistry.

Synthesis of Bosutinib

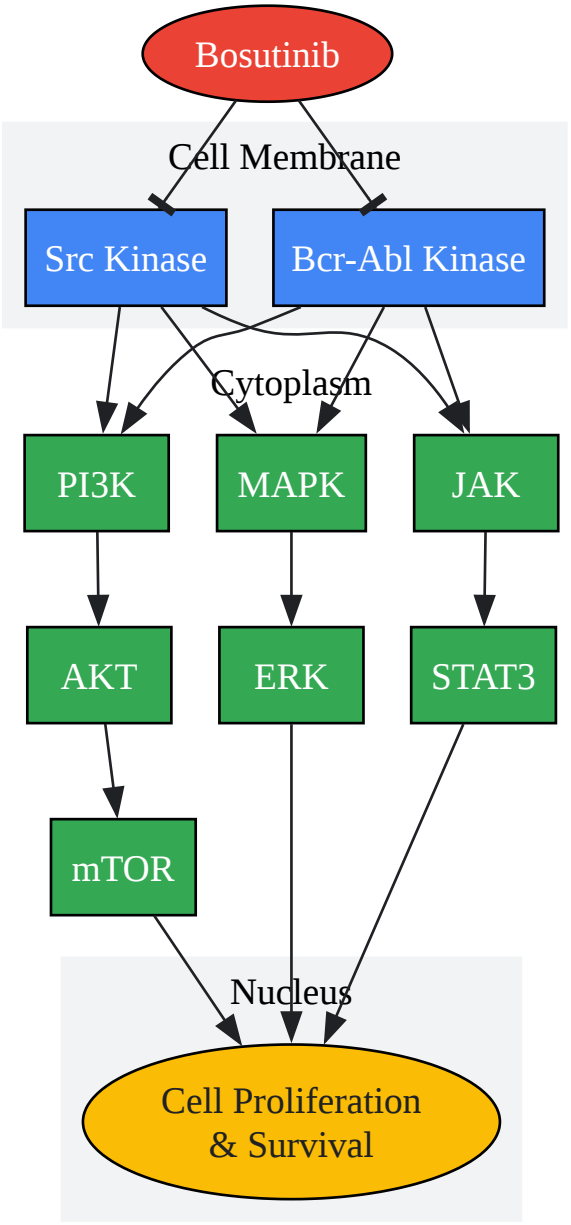
The synthesis of Bosutinib is a multi-step process. One reported route starts from 3-methoxy-4-hydroxybenzoic acid and involves esterification, alkylation, nitration, reduction, cyclization, chlorination, and two successive amination reactions to construct the final molecule.[1] Another approach utilizes an intramolecular cyclization as a key step to form the quinoline ring system of Bosutinib.[3]

Mechanism of Action and Signaling Pathway of Bosutinib

Bosutinib functions by inhibiting the Src and c-Abl tyrosine kinases.[9] This inhibition blocks the phosphorylation of downstream signaling proteins, thereby disrupting key pathways involved in cancer cell proliferation and survival, such as the PI3K/AKT/mTOR, MAPK/ERK, and JAK/STAT3 signaling pathways.[9]

The diagram below illustrates the signaling cascade inhibited by Bosutinib.

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Caption: Signaling pathway inhibited by Bosutinib.

Applications in Chemical Synthesis

Beyond its role in drug development, **N-tert-Butylacetamide** and its derivatives have several applications in organic synthesis:

- Versatile Solvent: It can be used as a polar aprotic solvent.[1]

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- Precursor Material: It serves as a starting material for the synthesis of pharmaceuticals and agrochemicals.[1]
- Surfactant: It can function as a surfactant in various formulations.[1]

Safety and Handling

N-tert-Butylacetamide should be handled with care. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. In case of contact with eyes, rinse immediately with plenty of water.[10] If inhaled, move to fresh air.[10] For skin contact, wash off with plenty of water.[10]

This technical guide provides a foundational understanding of **N-tert-Butylacetamide** for researchers and professionals in the chemical and pharmaceutical sciences. The provided data and protocols are intended to support further research and development activities.

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